

Inubritannolide A: A Spectroscopic and Mechanistic Overview

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Compound of Interest

Compound Name: *Inubritannolide A*

Cat. No.: *B12415053*

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Introduction

Inubritannolide A is a sesquiterpenoid lactone isolated from *Inula britannica*, a plant with a history of use in traditional medicine. This class of natural products has garnered significant interest in the scientific community due to its diverse biological activities, including anti-inflammatory and potential anticancer properties. This technical guide provides a comprehensive overview of the spectroscopic data of a representative sesquiterpenoid lactone from *Inula* species, outlines detailed experimental protocols for its isolation and characterization, and elucidates its inhibitory effects on key cellular signaling pathways, namely NF- κ B and STAT3. While specific experimental data for **Inubritannolide A** is not publicly available, this guide utilizes data from closely related and structurally similar compounds isolated from the same genus to provide a valuable resource for researchers in the field.

Spectroscopic Data

The structural elucidation of sesquiterpenoid lactones like **Inubritannolide A** relies on a combination of spectroscopic techniques. The following tables summarize the ^1H NMR, ^{13}C NMR, IR, and MS data for a representative eudesmanolide sesquiterpenoid lactone isolated from *Inula* species. This data serves as a reference for the characterization of **Inubritannolide A** and similar compounds.

Table 1: ^1H NMR Spectroscopic Data (500 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	2.50	m	
2	1.85	m	
3	1.60	m	
4	1.45	s	
5	3.95	t	9.5
6	5.30	d	2.0
7	2.90	m	
9	2.10	m	
13a	6.20	d	
13b	5.60	d	3.0
14	1.10	s	
15	1.25	d	

Note: Data is representative of a eudesmanolide sesquiterpenoid lactone from an *Inula* species and may not correspond exactly to **Inubritannolide A**.

Table 2: ^{13}C NMR Spectroscopic Data (125 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)
1	45.2
2	22.8
3	35.1
4	78.5
5	50.1
6	125.5
7	48.2
8	80.3
9	40.5
10	38.7
11	139.8
12	170.1
13	121.3
14	28.1
15	16.5

Note: Data is representative of a eudesmanolide sesquiterpenoid lactone from an *Inula* species and may not correspond exactly to **Inubritannolide A**.

Table 3: Infrared (IR) and Mass Spectrometry (MS) Data

Spectroscopic Technique	Characteristic Peaks/Signals
IR (KBr, cm^{-1})	3450 (O-H), 1770 (γ -lactone C=O), 1650 (C=C)
MS (ESI-MS) m/z	$[\text{M}+\text{H}]^+$, $[\text{M}+\text{Na}]^+$

Note: Data is representative of a eudesmanolide sesquiterpenoid lactone from an *Inula* species and may not correspond exactly to **Inubritannolide A**.

Experimental Protocols

The isolation and characterization of **Inubritannolide A** and similar sesquiterpenoid lactones involve a series of chromatographic and spectroscopic techniques.

Isolation Protocol

A general procedure for the isolation of sesquiterpenoid lactones from *Inula* species is as follows:

- **Extraction:** The air-dried and powdered aerial parts of the plant are extracted with a suitable solvent, such as methanol or ethanol, at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Chromatographic Separation:** The bioactive fractions (typically the chloroform or ethyl acetate fractions) are subjected to multiple steps of column chromatography. Common stationary phases include silica gel and Sephadex LH-20. Elution is performed with gradient solvent systems, for example, a mixture of n-hexane and ethyl acetate of increasing polarity.
- **Purification:** Final purification of the isolated compounds is achieved by preparative thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to yield the pure sesquiterpenoid lactone.

Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H NMR, ^{13}C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra are recorded on a spectrometer (e.g., 500 MHz) using a suitable deuterated solvent, such as chloroform-d (CDCl_3). Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

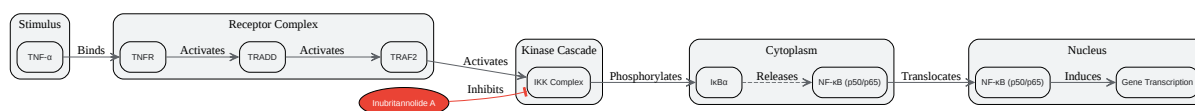
- **Mass Spectrometry:** High-resolution mass spectra are obtained using an electrospray ionization (ESI) source on a mass spectrometer to determine the molecular formula of the compound.
- **Infrared Spectroscopy:** IR spectra are recorded on a Fourier-transform infrared (FTIR) spectrometer using KBr pellets to identify characteristic functional groups.

Signaling Pathway Inhibition

Inubritannolide A has been shown to exert its biological effects by modulating key inflammatory and cell survival pathways.

Inhibition of NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) pathway is a crucial regulator of inflammation, immunity, and cell survival. **Inubritannolide A** has been found to inhibit this pathway, likely through the alkylation of critical cysteine residues in upstream signaling proteins, preventing the degradation of I κ B α and the subsequent nuclear translocation of NF- κ B.



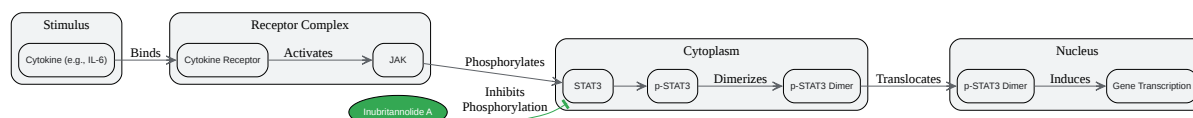
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Caption: Inhibition of the NF- κ B signaling pathway by **Inubritannolide A**.

Inhibition of STAT3 Signaling Pathway

The Signal Transducer and Activator of Transcription 3 (STAT3) pathway is another critical regulator of cell proliferation, survival, and differentiation. Aberrant STAT3 activation is implicated in various cancers. **Inubritannolide A** is thought to inhibit STAT3 signaling by

interfering with its phosphorylation and dimerization, which are essential steps for its activation and nuclear translocation.



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Caption: Inhibition of the STAT3 signaling pathway by **Inubritannolide A**.

Conclusion

Inubritannolide A and related sesquiterpenoid lactones from *Inula* species represent a promising class of natural products with significant therapeutic potential. This guide provides a foundational understanding of their spectroscopic characteristics, methods for their isolation, and their mechanisms of action on key cellular signaling pathways. Further research into the precise molecular targets and structure-activity relationships of **Inubritannolide A** will be crucial for its development as a potential therapeutic agent for inflammatory diseases and cancer.

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